

# Synthesis of 2-(Thiophen-2-yl)propanenitrile from 2-acetylthiophene

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## Compound of Interest

Compound Name: 2-(Thiophen-2-yl)propanenitrile

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## Application Note: Synthesis of 2-(Thiophen-2-yl)propanenitrile

### Abstract

This document provides a detailed protocol for the synthesis of **2-(Thiophen-2-yl)propanenitrile** from the readily available starting material, 2-acetylthiophene. The described method utilizes the Van Leusen reaction, a robust and efficient one-pot conversion of a ketone into a nitrile with a one-carbon homologation.<sup>[1]</sup> This "reductive cyanation" is achieved using tosylmethyl isocyanide (TosMIC) as the key reagent in the presence of a strong base.<sup>[2][3]</sup> The protocol is designed for researchers in organic synthesis, medicinal chemistry, and materials science, offering a cyanide-free approach to nitrile synthesis with broad applicability to various aromatic and aliphatic ketones.<sup>[2][4]</sup>

### Introduction

**2-(Thiophen-2-yl)propanenitrile** is a valuable chemical intermediate in the development of pharmaceuticals and functional materials. The thiophene moiety is a common scaffold in biologically active compounds, and the nitrile group is a versatile functional handle that can be readily converted into amines, amides, or carboxylic acids.<sup>[5]</sup>

The Van Leusen reaction offers a significant advantage over classical methods by avoiding the use of highly toxic cyanide reagents.<sup>[4]</sup> The reaction employs tosylmethyl isocyanide (TosMIC), an odorless and stable solid, which serves as a C1 synthon.<sup>[1][6]</sup> The mechanism involves the

base-mediated addition of TosMIC to the ketone, followed by cyclization and subsequent elimination to yield the target nitrile.<sup>[7]</sup> This protocol has been adapted from the general procedure described by Van Leusen and coworkers for the conversion of ketones to nitriles.<sup>[2]</sup>

## Reaction Scheme

Caption: Van Leusen synthesis of **2-(Thiophen-2-yl)propanenitrile**.

## Experimental Protocol

This protocol is based on the general one-step synthesis of nitriles from ketones using TosMIC.<sup>[2]</sup>

## Materials and Reagents

Reagent/Material	Formula	MW ( g/mol )	CAS No.	Supplier	Purity
2-Acetylthiophene	C <sub>6</sub> H <sub>6</sub> OS	126.18	88-15-3	Sigma-Aldrich	≥98%
Tosylmethyl isocyanide (TosMIC)	C <sub>9</sub> H <sub>9</sub> NO <sub>2</sub> S	195.24	36635-61-7	Sigma-Aldrich	98%
Potassium tert-butoxide (t-BuOK)	C <sub>4</sub> H <sub>9</sub> KO	112.21	865-47-4	Acros Organics	≥98%
1,2-Dimethoxyethane (DME)	C <sub>4</sub> H <sub>10</sub> O <sub>2</sub>	90.12	110-71-4	Fisher Scientific	Anhydrous, 99.5%
Ethanol (EtOH)	C <sub>2</sub> H <sub>6</sub> O	46.07	64-17-5	VWR	Absolute, ≥99.5%
Diethyl ether (Et <sub>2</sub> O)	C <sub>4</sub> H <sub>10</sub> O	74.12	60-29-7	Sigma-Aldrich	Anhydrous, ≥99%
Saturated NH <sub>4</sub> Cl solution	NH <sub>4</sub> Cl (aq)	-	-	In-house prep.	-
Anhydrous Magnesium Sulfate	MgSO <sub>4</sub>	120.37	7487-88-9	Sigma-Aldrich	≥99.5%

## Equipment

- Three-neck round-bottom flask (100 mL)
- Magnetic stirrer and stir bar
- Dropping funnel

- Nitrogen/Argon inlet and bubbler
- Ice-water bath
- Rotary evaporator
- Standard glassware for workup and purification
- Silica gel for column chromatography

## Detailed Procedure

Workflow Diagram

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- To cite this document: BenchChem. [Synthesis of 2-(Thiophen-2-yl)propanenitrile from 2-acetylthiophene]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2505520#synthesis-of-2-thiophen-2-yl-propanenitrile-from-2-acetylthiophene\]](https://www.benchchem.com/product/b2505520#synthesis-of-2-thiophen-2-yl-propanenitrile-from-2-acetylthiophene)

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